

Artobiloxanthone selectivity index calculation

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Compound Focus: Artobiloxanthone

CAS No.: 121748-25-2

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Quantitative Data Comparison

The table below summarizes the **IC50 values** (the concentration that inhibits 50% of cell growth) and the resulting **Selectivity Index (SI)** for compounds isolated from *Artocarpus altilis*, as tested on human oral cancer cells (SAS) and normal skin cells (HaCaT) after a 72-hour incubation period [1].

Compound Name	IC50 in SAS Cancer Cells (µM)	IC50 in HaCaT Normal Cells (µM)	Selectivity Index (SI)
Artobiloxanthone (AA3)	11	70	6.4
Artonin E (AA2)	6	72	12.0
Artocarbene (AA4)	22	80	3.6
Artonin V (AA1)	50	92	1.8
5-Fluorouracil (5-FU)	3	4	1.3

The **Selectivity Index (SI)** is calculated using the formula: **SI = IC50 (in non-cancerous cells) / IC50 (in cancerous cells)** [1]. An SI value greater than 3 is often considered indicative of a compound with promising

selectivity for cancer cells over normal cells [1]. Based on this, **Artobiloxanthone** (SI=6.4) and Artonin E (SI=12.0) show significant potential for further development.

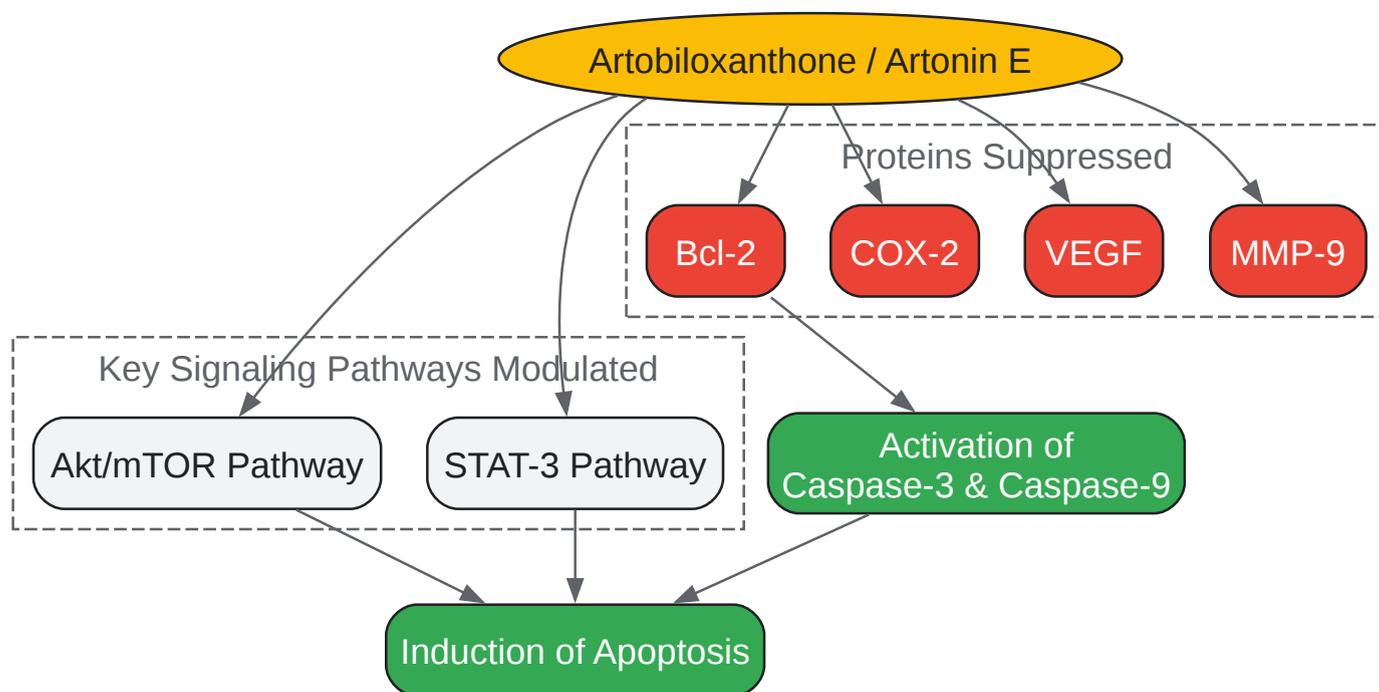
Detailed Experimental Protocol

The quantitative data in the previous section was generated using the following standard laboratory methodology [1].

- **Cell Lines Used:**
 - **Cancerous:** SAS (human oral squamous cell carcinoma) and T.Tn (human esophageal cancer).
 - **Non-cancerous:** HaCaT (human keratinocyte, a normal skin cell line).
- **Cytotoxicity Assay:** The **3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay**.
- **Procedure:**
 - Cells are seeded in culture plates and allowed to adhere.
 - The test compounds (AA1, AA2, AA3, AA4) and the control drug (5-Fluorouracil) are added at a range of concentrations.
 - After a 72-hour incubation period, MTT solution is added to each well.
 - Living cells metabolize MTT into purple formazan crystals. The crystals are dissolved, and the intensity of the color, which is proportional to the number of living cells, is measured using a spectrophotometer.
 - The IC50 value for each compound on each cell line is calculated from the dose-response data.
 - The Selectivity Index (SI) is then calculated as **SI = IC50 (HaCaT) / IC50 (SAS)**.

Mechanism of Action Signaling Pathway

The study found that **Artobiloxanthone** and Artonin E exert their anticancer effects by modulating key proteins and signaling pathways involved in oral cancer progression [1]. The following diagram illustrates this mechanism.



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Artobioxanthone and Artonin E Mechanism of Action in Oral Cancer Cells

Research Implications

The experimental data suggests that **Artobioxanthone** is a more selective anticancer agent than the common chemotherapeutic drug **5-Fluorouracil** in the tested models [1]. Its mechanism of action involves suppressing key cancer-promoting proteins and disrupting critical signaling pathways, leading to programmed cell death (apoptosis) [1]. This multi-target mechanism is a common and valuable feature of many natural product-derived anticancer agents [2].

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References

1. Natural Prenylflavones from the Stem Bark of Artocarpus ... [pmc.ncbi.nlm.nih.gov]

2. Current Insights of the Potential Plant Bioactive ... [pmc.ncbi.nlm.nih.gov]

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